

Technical Support Center: 1,2-Diaminoguanidine and Its Salts

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Compound of Interest

Compound Name: 1,2-Diaminoguanidine

Cat. No.: B1195052

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and handling of **1,2-diaminoguanidine** and its salts.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store **1,2-diaminoguanidine** monohydrochloride?

A1: **1,2-Diaminoguanidine** monohydrochloride should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][2]} It is recommended to store it under an inert atmosphere to prevent degradation.^{[1][2]} Keep the compound away from heat, sparks, and open flames.^{[1][2]}

Q2: What are the known incompatibilities of **1,2-diaminoguanidine** and its salts?

A2: **1,2-Diaminoguanidine** and its salts are incompatible with strong oxidizing agents.^[1] Contact with these substances should be strictly avoided to prevent hazardous reactions.

Q3: Is **1,2-diaminoguanidine** monohydrochloride sensitive to moisture?

A3: While not explicitly classified as hygroscopic in all safety data sheets, good laboratory practice for guanidine salts and similar compounds involves protection from moisture.^[3] It is advisable to handle the compound in a controlled-humidity environment or a glove box if possible.

Q4: What is the appearance and solubility of **1,2-diaminoguanidine** monohydrochloride?

A4: **1,2-Diaminoguanidine** monohydrochloride is typically a white to light beige or light brown crystalline solid or powder.[4] It is soluble in water at a concentration of 50 mg/mL.[4][5]

Troubleshooting Guides

Issue 1: The compound appears discolored or has clumped together.

- Possible Cause 1: Improper Storage. Exposure to moisture and air can lead to degradation and physical changes in the compound.
- Solution: Always store **1,2-diaminoguanidine** monohydrochloride in a tightly sealed container in a desiccator or a dry, inert atmosphere.[1][2] If clumping is observed, it may indicate moisture absorption. The quality of the compound for sensitive experiments should be verified.
- Possible Cause 2: Exposure to Light. While not always specified, light sensitivity can be a factor for complex organic molecules.
- Solution: Store the container in a dark place or use an amber-colored vial to protect it from light.

Issue 2: Inconsistent experimental results.

- Possible Cause 1: Compound Degradation. Over time or due to improper storage, the compound may have degraded, leading to lower purity and affecting experimental outcomes.
- Solution: Use a fresh batch of the compound or re-verify the purity of the existing stock using an appropriate analytical method like HPLC. It is recommended to use the compound shortly after purchase and store it correctly.
- Possible Cause 2: Incomplete Dissolution. The compound may not be fully dissolved, leading to inaccurate concentrations in your experiments.
- Solution: Ensure the compound is completely dissolved in the solvent as per its solubility profile (50 mg/mL in water).[4][5] Gentle warming or vortexing can aid dissolution, but be

mindful of the compound's thermal stability.

Data Presentation

Property	Value	References
Chemical Name	1,2-Diaminoguanidine monohydrochloride	[1][2]
CAS Number	36062-19-8	[1][2]
Appearance	White to light beige or light brown crystalline powder/solid	[4][5]
Solubility in Water	50 mg/mL	[4][5]
Melting Point	Decomposes at 180-182 °C	[4][6]
Storage Temperature	Room Temperature (in a cool, dry place)	[5]

Experimental Protocols

Protocol for Reconstitution of 1,2-Diaminoguanidine Monohydrochloride

- **Preparation:** Work in a clean, dry area, preferably under an inert atmosphere (e.g., in a glove box or using a nitrogen-flushed bag).
- **Weighing:** Accurately weigh the desired amount of **1,2-diaminoguanidine monohydrochloride** powder using a calibrated analytical balance. Transfer the powder to a sterile, amber-colored vial.
- **Solvent Addition:** Add the appropriate volume of solvent (e.g., sterile, deionized water) to achieve the desired concentration (not exceeding 50 mg/mL).
- **Dissolution:** Cap the vial tightly and vortex or sonicate until the solid is completely dissolved. A clear to very slightly hazy, colorless to faintly yellow solution should be obtained.[5]

- Storage of Solution: If not for immediate use, store the solution at 2-8°C. The stability of the solution should be determined for your specific experimental conditions.

Visualizations

Caption: Workflow for the safe handling of **1,2-diaminoguanidine** and its salts.

Caption: Troubleshooting guide for degradation and inconsistent results.

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